

Personal protective equipment for handling 4-Benzyl-2-hydroxymorpholin-3-one

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Compound of Interest

Compound Name: 4-Benzyl-2-hydroxymorpholin-3-one

Cat. No.: B126696

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Essential Safety and Handling Guide for 4-Benzyl-2-hydroxymorpholin-3-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **4-Benzyl-2-hydroxymorpholin-3-one** (CAS No. 287930-73-8). Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

4-Benzyl-2-hydroxymorpholin-3-one is a chemical that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.

Summary of Hazards:

Hazard Statement	GHS Classification	Description
H315	Skin Irritant, Category 2	Causes skin irritation.[1]
H319	Eye Irritant, Category 2A	Causes serious eye irritation. [1]
H335	Specific Target Organ Toxicity	May cause respiratory irritation.[1]

Required Personal Protective Equipment (PPE):

To mitigate the risks associated with handling this compound, the following personal protective equipment is mandatory.

Equipment	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and irritation.[1]
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	To protect eyes from dust particles and splashes.[1]
Skin and Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.[1]
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.	To prevent inhalation and respiratory tract irritation.[1]

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Work in a well-ventilated area, preferably within a chemical fume hood.[1]

- Gather all necessary PPE and ensure it is in good condition.
- Handling the Compound:
 - Avoid generating dust.
 - Do not eat, drink, or smoke in the handling area.
 - Wash hands thoroughly after handling the compound.[\[1\]](#)
- In Case of Exposure:
 - If on skin: Immediately wash with plenty of water. If skin irritation occurs, seek medical advice.[\[1\]](#)
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)
 - If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)

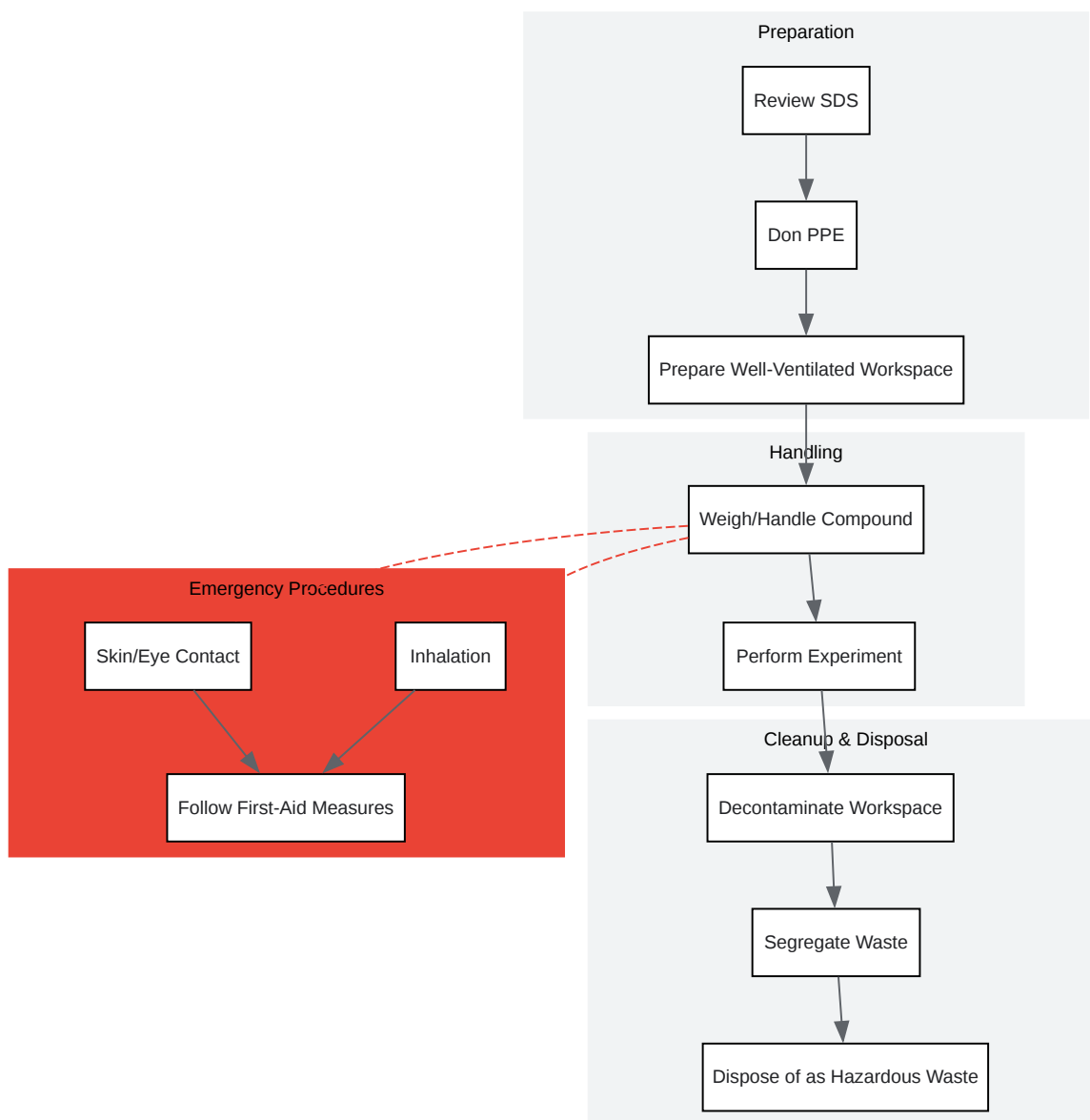
Disposal Plan

Contaminated materials and the compound itself must be disposed of as hazardous waste.

- Waste Collection:
 - Collect waste in a suitable, labeled, and sealed container.
 - Do not dispose of down the drain or with regular trash.[\[2\]](#)
- Disposal Procedure:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal.[\[2\]](#)

Experimental Workflow and Safety

The following diagram illustrates the logical workflow for safely handling **4-Benzyl-2-hydroxymorpholin-3-one**.



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Caption: Workflow for handling **4-Benzyl-2-hydroxymorpholin-3-one**.

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